

# Spectroscopic Characterization of 2,5-Dibromo-4-methyl-3-nitropyridine: A Technical Guide

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## Compound of Interest

Compound Name: 2,5-Dibromo-4-methyl-3-nitropyridine

Cat. No.: B1386613

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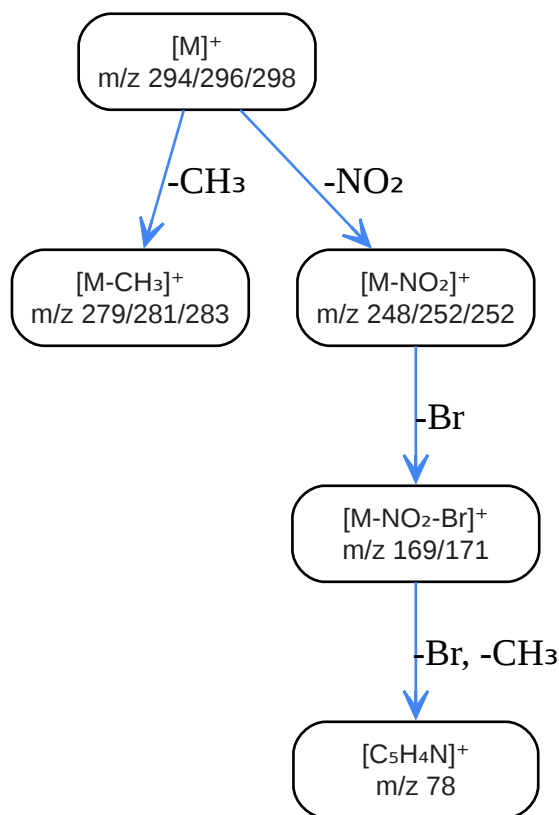
## Introduction

**2,5-Dibromo-4-methyl-3-nitropyridine** is a highly functionalized heterocyclic compound with significant potential as a versatile building block in the synthesis of novel pharmaceutical and agrochemical agents.<sup>[1]</sup> The strategic placement of two bromine atoms, a methyl group, and a nitro group on the pyridine ring imparts a unique electronic and steric profile, making it a valuable intermediate for creating complex molecular architectures. The bromine atoms at the 2- and 5-positions serve as reactive handles for various cross-coupling reactions, while the electron-withdrawing nitro group at the 3-position and the electron-donating methyl group at the 4-position modulate the reactivity of the pyridine core.

A thorough understanding of the spectroscopic properties of **2,5-Dibromo-4-methyl-3-nitropyridine** is paramount for its effective utilization in research and development. This technical guide provides an in-depth analysis of its nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) data. In the absence of comprehensive published experimental spectra for this specific molecule, this guide leverages predictive methodologies and comparative analysis with structurally related compounds to offer a robust and scientifically grounded interpretation of its spectroscopic signature. This approach not only provides a valuable reference for researchers working with this compound but also serves as an instructive example of spectroscopic analysis for complex heterocyclic systems.

## Molecular Structure and Key Features

A clear visualization of the molecular structure is fundamental to interpreting its spectroscopic data. The structure of **2,5-Dibromo-4-methyl-3-nitropyridine**, with atom numbering for NMR assignments, is presented below.



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## References

- 1. chemimpex.com [chemimpex.com]
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